

The stability of FT113 in different solution-based assays.

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Compound of Interest

Compound Name: FT113

Cat. No.: B607559

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Technical Support Center: Stability and Handling of FT113

Welcome to the technical support center for **FT113**, a potent inhibitor of fatty acid synthase (FASN). This resource provides essential information, troubleshooting guides, and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in utilizing **FT113** effectively in various solution-based assays.

Frequently Asked Questions (FAQs)

Q1: What is **FT113** and what is its mechanism of action?

A1: **FT113** is a potent inhibitor of fatty acid synthase (FASN), with an IC₅₀ of 213 nM.^[1] It functions by blocking the activity of FASN, a key enzyme in the de novo synthesis of fatty acids. This inhibition disrupts lipid metabolism, which can impact the proliferation of cancer cells that exhibit upregulated fatty acid synthesis. **FT113** has been shown to inhibit the proliferation of various cancer cell lines, including PC3 human prostate cancer (IC₅₀ = 47 nM) and MV4-11 human acute myeloid leukemia cells (IC₅₀ = 26 nM).^[1]

Q2: What are the recommended storage conditions for **FT113**?

A2: For long-term stability, **FT113** should be stored as a solid at -20°C, where it is stable for at least four years.^[1] When in solution, for example in DMSO, it is recommended to store at -80°C for up to one year.^[2]

Q3: I am observing precipitate in my cell culture medium after adding **FT113**. What could be the cause?

A3: Precipitation in aqueous media is a common issue for hydrophobic small molecules. This can occur if the final concentration of **FT113** exceeds its aqueous solubility. It is also possible that the DMSO concentration in the final assay medium is too high, causing the compound to fall out of solution. Ensure the final DMSO concentration is kept low, typically below 0.5%, and consider if the **FT113** concentration is appropriate for the assay.

Q4: My **FT113** seems to lose activity over the course of a multi-day experiment. Why is this happening?

A4: Loss of activity in a time-dependent manner suggests potential instability in the assay conditions. This could be due to several factors including degradation of **FT113** in the aqueous buffer, metabolism by cells in the assay, or non-specific binding to plasticware. It is recommended to perform a stability study of **FT113** in your specific assay medium to determine its half-life under your experimental conditions.

Troubleshooting Guides

Issue 1: High Variability in Cellular Assay Results

Symptoms: Inconsistent IC₅₀ values or high standard deviations between replicate wells in cell-based assays.

Possible Causes & Solutions:

Potential Cause	Troubleshooting Step
Incomplete Solubilization	Ensure the DMSO stock of FT113 is fully dissolved. Sonication is recommended for preparing DMSO stock solutions. [2]
Precipitation in Media	Visually inspect the wells for precipitation after adding FT113. Consider lowering the final concentration or using a media supplemented with a solubilizing agent like BSA.
Adsorption to Plastic	Pre-treating plates with a blocking agent like BSA may help reduce non-specific binding of the compound to the plastic surface.
Cell Density Effects	Ensure consistent cell seeding density across all wells, as variations can lead to differential compound effects.

Issue 2: Low Potency in Biochemical Assays

Symptoms: The observed IC₅₀ in an enzymatic assay is significantly higher than the published value of 213 nM.[\[1\]](#)

Possible Causes & Solutions:

Potential Cause	Troubleshooting Step
Compound Degradation	Prepare fresh dilutions of FT113 from a new stock vial for each experiment to rule out degradation of working solutions.
Incorrect Buffer Composition	The pH and ionic strength of the assay buffer can affect compound stability and activity. Verify that the buffer conditions are optimal for both the enzyme and FT113.
High Enzyme Concentration	If the enzyme concentration is too high, it can lead to an underestimation of the inhibitor's potency. Titrate the enzyme to determine the optimal concentration for the assay.

Compound Stability and Solubility Data

The following tables summarize the known stability and solubility information for **FT113**.

Table 1: Storage and Stability of **FT113**

Formulation	Storage Temperature	Stability
Solid (Powder)	-20°C	≥ 4 years ^[1]
In Solvent (e.g., DMSO)	-80°C	Up to 1 year ^[2]

Table 2: Solubility of **FT113**

Solvent	Solubility
Ethanol	Soluble ^[1]
Methanol	Soluble ^[1]
DMSO	62.5 mg/mL (152.66 mM) ^[2]

Experimental Protocols

Protocol: Preparation of FT113 Stock Solution

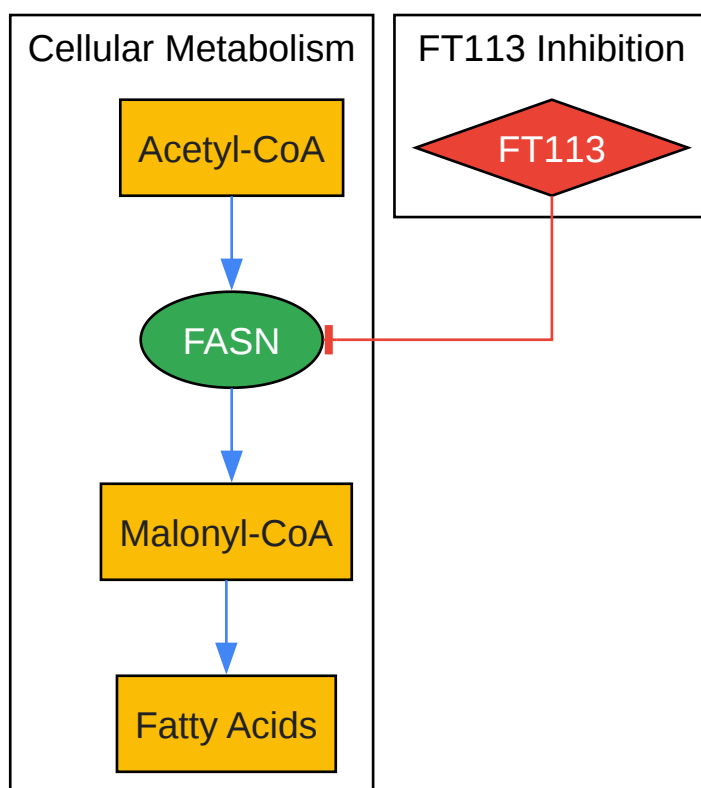
- **Warm the Vial:** Allow the vial of solid **FT113** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Add Solvent:** Add the appropriate volume of high-purity DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- **Ensure Complete Dissolution:** Vortex the solution and sonicate if necessary to ensure the compound is fully dissolved.[\[2\]](#)
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Protocol: Assessing FT113 Stability in Cell Culture Medium

- **Prepare FT113 Solution:** Dilute the **FT113** DMSO stock into your specific cell culture medium to the final working concentration.
- **Incubate:** Place the **FT113**-containing medium in a cell culture incubator at 37°C with 5% CO₂.
- **Collect Time Points:** At various time points (e.g., 0, 2, 6, 12, 24, 48 hours), remove an aliquot of the medium.
- **Sample Analysis:** Analyze the concentration of intact **FT113** in each aliquot using a suitable analytical method such as LC-MS.
- **Data Analysis:** Plot the percentage of remaining **FT113** against time to determine its stability profile in the medium.

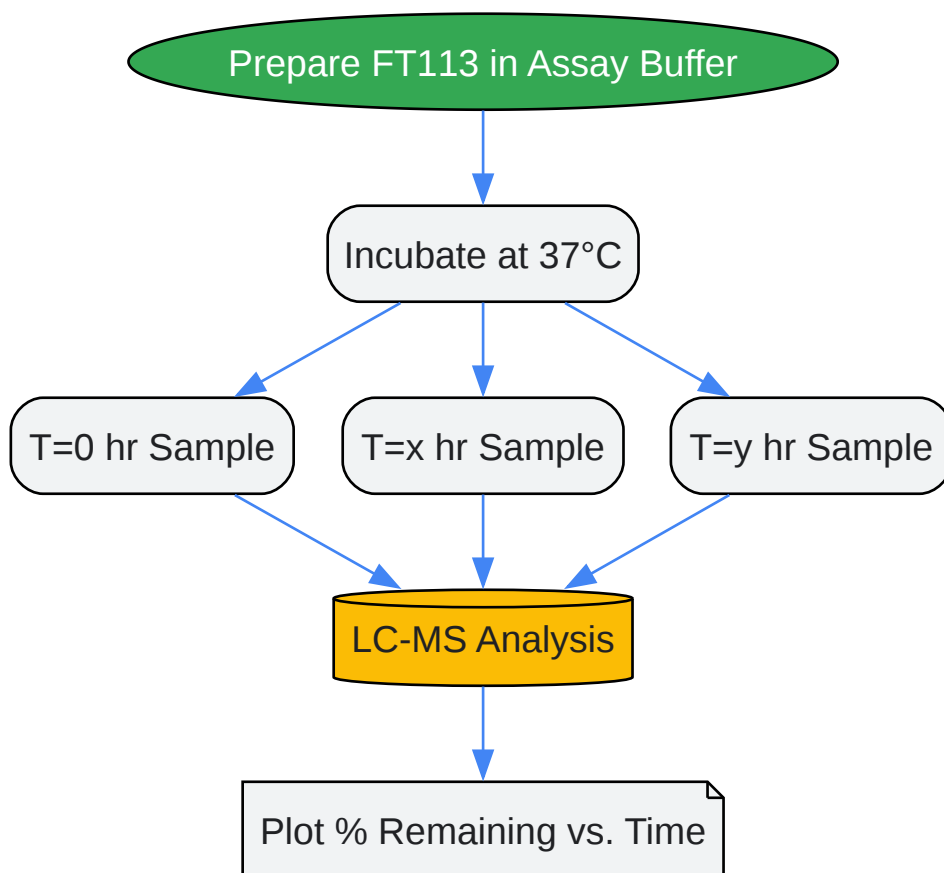
Visualizations

Below are diagrams illustrating key pathways and workflows relevant to working with **FT113**.



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Caption: The inhibitory action of **FT113** on the Fatty Acid Synthase (FASN) pathway.



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Caption: A generalized workflow for assessing the stability of **FT113** in a solution-based assay.

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References

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